

A Researcher's Guide to the Proper Disposal of 3-Fluorophenyl Acetate

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Compound of Interest

Compound Name: 3-Fluorophenyl acetate

Cat. No.: B1295240

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As researchers and scientists, our commitment to discovery goes hand-in-hand with our responsibility for safety and environmental stewardship. The proper handling and disposal of chemical reagents are paramount to this mission. This guide provides a detailed, step-by-step protocol for the safe disposal of **3-Fluorophenyl acetate**, a versatile yet hazardous compound frequently used in organic synthesis and pharmaceutical development.^[1] The procedures outlined below are designed to ensure the safety of laboratory personnel and compliance with regulatory standards.

Section 1: Hazard Identification and Immediate Precautions

Understanding the specific hazards of **3-Fluorophenyl acetate** (CAS No: 701-83-7) is the critical first step in its safe management.^[2] This compound is a combustible liquid and poses several health risks.^[2] It is harmful if swallowed, causes skin irritation, may cause an allergic skin reaction, causes serious eye damage, and may cause respiratory irritation.^[2]

Immediate Actions upon Exposure:

- **Eyes:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[3]
- **Skin:** Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.^{[3][4]}

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms persist.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

Section 2: Personal Protective Equipment (PPE) Protocol

Before handling or disposing of **3-Fluorophenyl acetate**, it is mandatory to wear appropriate personal protective equipment. The rationale is to create a barrier between the user and the chemical, preventing accidental exposure through contact, inhalation, or absorption.

Required PPE:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2] Standard safety glasses are not sufficient.
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of degradation or perforation before use. Dispose of contaminated gloves after use.
- Body Protection: A flame-retardant lab coat and closed-toe shoes are required. For larger quantities or in case of a spill, a chemical-resistant apron or full suit may be necessary.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK EN14387) if working in a poorly ventilated area or if vapors are generated.[2]

Section 3: Disposal Procedures

The appropriate disposal method for **3-Fluorophenyl acetate** depends on the quantity of waste generated. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[6]

Small amounts of residual **3-Fluorophenyl acetate** and materials contaminated with it (e.g., pipette tips, filter paper, gloves) must be handled as hazardous waste.

Step-by-Step Protocol:

- Segregation: Collect all contaminated solid materials in a designated, clearly labeled hazardous waste container. The container should be made of a compatible material (e.g., polyethylene) and have a secure lid.
- Labeling: The waste container must be labeled "Hazardous Waste" and include the full chemical name: "**3-Fluorophenyl acetate**," the CAS number (701-83-7), and the relevant hazard pictograms (e.g., corrosive, irritant).
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be well-ventilated and away from incompatible materials like strong oxidizing agents and bases.[\[3\]](#)
- Pickup: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.

For larger quantities of **3-Fluorophenyl acetate**, the primary disposal method is through a licensed professional waste disposal service.

Step-by-Step Protocol:

- Original Container: Whenever possible, leave the chemical in its original container.[\[5\]](#) This ensures it is properly labeled and avoids the risks associated with transferring the chemical.
- Secure Packaging: Ensure the container is tightly sealed and placed in a secondary container (e.g., a plastic tub) to prevent spills during transport.
- Labeling: If not in the original container, create a durable, legible label with "Hazardous Waste," the chemical name "**3-Fluorophenyl acetate**," CAS number, and all applicable hazard warnings.
- Documentation: Complete all necessary hazardous waste disposal forms as required by your institution and local regulations.
- Professional Disposal: Contact your EHS office or a certified hazardous waste disposal company to arrange for pickup and disposal.[\[5\]](#)[\[6\]](#) These services are equipped to handle

and dispose of combustible and toxic liquids in an environmentally responsible manner, typically through high-temperature incineration.

Section 4: Emergency Response for Spills

In the event of a spill, immediate and correct action is crucial to mitigate hazards.

Procedure for a Small Spill:

- **Evacuate:** Alert personnel in the immediate area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials like paper towels.
- **Collect:** Carefully sweep or scoop the absorbed material into a designated hazardous waste container.^[3]
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- **Report:** Report the incident to your laboratory supervisor and EHS department.

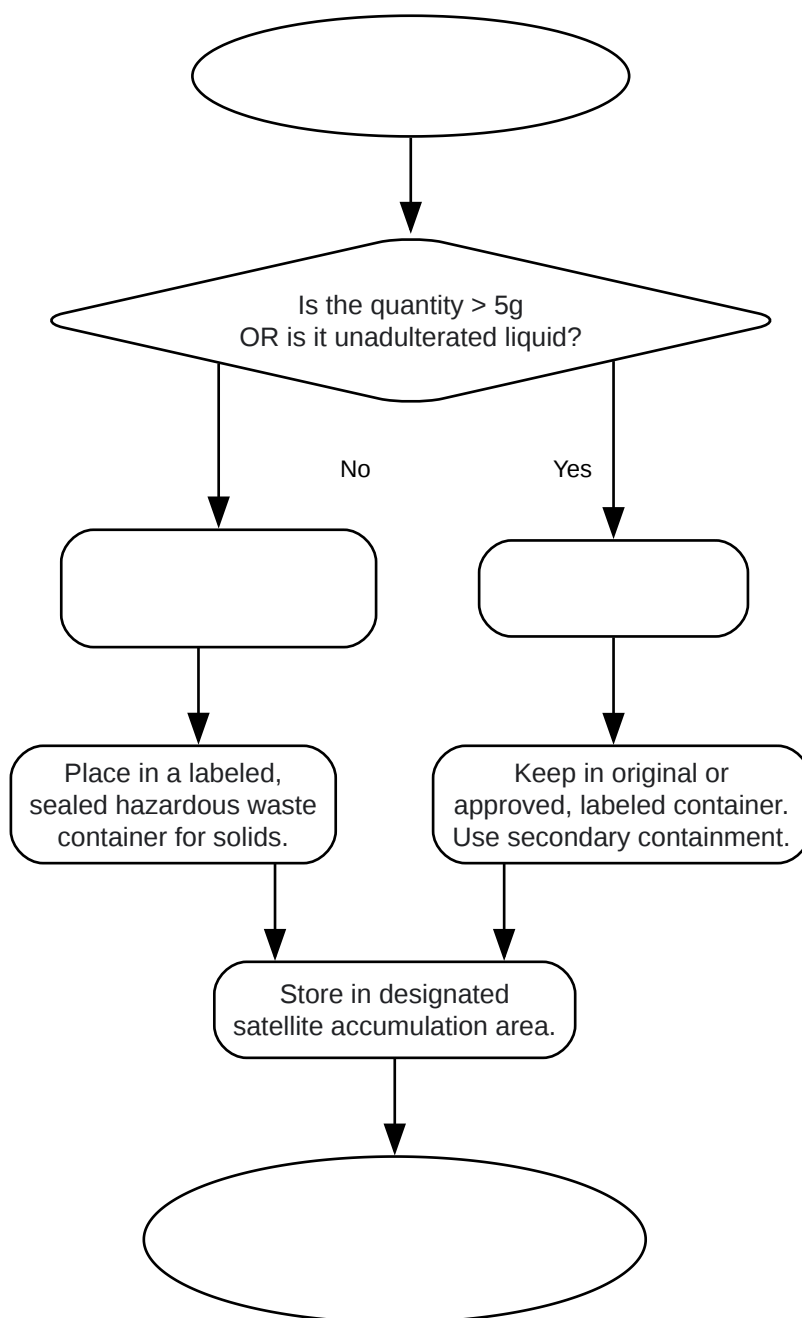
For large spills, evacuate the area immediately and contact your institution's emergency response team.

Data Summary Table

Property	Value	Source
CAS Number	701-83-7	[1][2]
Molecular Formula	C8H7FO2	[1][2]
Molecular Weight	154.14 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	77-78 °C at 13 mmHg	[1][2]
Flash Point	75.6 °C (168.1 °F) - closed cup	[2]
Density	1.147 g/mL at 25 °C	[2]
GHS Hazard Codes	H302, H315, H317, H318, H335	[2]
Storage Class	10 - Combustible liquids	[2]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Fluorophenyl acetate**.



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Caption: Disposal workflow for **3-Fluorophenyl acetate**.

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